

Technical Support Center: Removal of Water from Dimethyl Sulfone-d6 (DMSO-d6)

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Compound of Interest

Compound Name: Dimethyl sulfone-d6

Cat. No.: B031282

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the effective removal of water from **Dimethyl sulfone-d6** (DMSO-d6). Due to its hygroscopic nature, water contamination is a frequent issue that can significantly impact experimental results, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy.

Troubleshooting Guide

This guide addresses specific issues you may encounter during the process of drying DMSO-d6.

Issue 1: I still see a large water peak in the ^1H NMR spectrum after drying with molecular sieves.

- Possible Cause 1: Inactive Molecular Sieves. The molecular sieves were not properly activated or have become saturated with water from atmospheric exposure.
 - Solution: Ensure your molecular sieves are fully activated before use. A quick check for activity is to place a few beads in a gloved hand and add a drop of water; they should become very hot. Refer to the detailed protocol below for activating molecular sieves.
- Possible Cause 2: Insufficient Drying Time. The DMSO-d6 was not in contact with the molecular sieves for a long enough period.

- Solution: Allow the DMSO-d6 to stand over the activated molecular sieves for at least 24 hours to ensure thorough drying.
- Possible Cause 3: Inadequate Amount of Sieves. Not enough molecular sieves were used to adsorb the amount of water present in the solvent.
 - Solution: A general guideline is to use 10-20% w/v of molecular sieves to the solvent.
- Possible Cause 4: Re-exposure to Moisture. The dried solvent was exposed to the atmosphere during transfer or sample preparation.
 - Solution: Handle the dried DMSO-d6 under a dry, inert atmosphere (e.g., in a glovebox or using Schlenk techniques). Use oven-dried glassware for all transfers and sample preparations.

Issue 2: I see a fine powder or haziness in my DMSO-d6 after adding molecular sieves.

- Possible Cause: Molecular Sieve Dust. The molecular sieves may have generated fine dust, which is now suspended in the solvent. This can be problematic for sensitive applications.
 - Solution: Allow the dust to settle completely before carefully decanting or pipetting the clear solvent. If necessary, you can filter the solvent through a syringe filter, but ensure the entire filtration setup is scrupulously dried
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